Dimethyl dihydroxyfumarate vs. Dihydroxyfumaric acid properties

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Compound of Interest

Compound Name:	*Dimethyl dihydroxyfumarate*
CAS No.:	*133-47-1*
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An In-Depth Technical Guide to the Comparative Properties of Dihydroxyfumaric Acid and Its Dimethyl Ester

Introduction: A Tale of Two Fumarates

In the landscape of organic chemistry and its application to biological systems, the subtle modification of a functional group can dramatically alter a molecule's character and utility. This guide explores the profound differences and nuanced similarities between Dihydroxyfumaric acid (DHF) and its diester derivative, **Dimethyl dihydroxyfumarate** (DMDHF). DHF, a naturally occurring enediol dicarboxylic acid, is recognized for its role in metabolic cycles and its potent antioxidant properties.[1][2] Its derivative, DMDHF, is formed by the esterification of its two carboxylic acid groups. This seemingly simple structural change—swapping acidic protons for methyl groups—pivots the molecule's chemical reactivity, transforming it from a potent nucleophile into an electrophile, thereby diversifying its synthetic applications while modulating its biological activity.[3]

This document provides researchers, chemists, and drug development professionals with a comprehensive comparison of these two compounds. We will dissect their physicochemical

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properties, explore their synthesis and divergent reactivity, and provide a detailed analysis of their primary application as antioxidants, grounded in mechanistic insights from computational studies. The guide includes detailed experimental protocols for synthesis and analysis, enabling researchers to practically apply this knowledge.

I. Physicochemical Properties: A Quantitative Comparison

The initial characterization of any compound begins with its fundamental physical and chemical properties. The esterification of DHF to DMDHF results in predictable changes in molecular weight and polarity, which in turn influence properties like melting point and solubility. The most critical difference, however, lies in the acidity. DHF possesses four acidic protons—two from its carboxyl groups and two from its enediol hydroxyls—while DMDHF retains only the two, less acidic, hydroxyl protons.[4] This distinction is fundamental to their differing biological activities.

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Property	Dihydroxyfumaric Acid (DHF)	Dimethyl dihydroxyfumarate (DMDHF)	Rationale for Difference
Molecular Formula	$C_4H_4O_6$	$C_6H_8O_6$	Addition of two methyl (CH_2) groups during esterification.
Molecular Weight	148.07 g/mol [5]	176.12 g/mol [6]	The mass of the two additional methyl groups.
Melting Point	~155 °C (decomposes)[7]	Not readily available	Significant structural differences and intermolecular forces. DHF's extensive hydrogen bonding contributes to a higher melting point.
Appearance	White to off-white powder[8]	Neat (liquid or solid form)[6]	Varies based on purity and hydration state.
Acidity (pKa)	pK_1: 1.10 (carboxyl group)[9]	N/A (no carboxyl groups)	The highly acidic carboxylic protons of DHF are replaced by methyl groups in DMDHF. The remaining hydroxyl protons in DMDHF are significantly less acidic.[10]
Solubility	Soluble in methanol (hot)[7], DMSO, Acetone[3].	Soluble in common organic solvents.	Esterification increases lipophilicity, generally altering solubility from polar protic solvents towards more organic solvents.

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Primary Reactivity	Nucleophile (enediol moiety)[3]	Electrophile (diester)[3]	Deprotonation of DHF creates a potent nucleophile. The ester groups in DMDHF are electron-withdrawing, making the carbon backbone susceptible to nucleophilic attack.

II. Synthesis and Chemical Reactivity

The synthetic relationship between DHF and DMDHF is straightforward, yet their resulting chemical personalities are diametrically opposed. This section outlines their synthesis and explores the mechanistic basis for their divergent reactivity.

Synthesis Pathway

DHF is a metabolic product found in nature, notably in grapes, where it is formed from the dehydrogenation of tartaric acid.[1] This transformation is a key step linking it to major metabolic pathways like the Krebs cycle.[1] DMDHF is then synthetically derived from DHF via standard esterification procedures.



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Caption: Synthetic relationship between Tartaric Acid, DHF, and DMDHF.

The Duality of Reactivity

The functional groups of a molecule dictate its reactivity. For DHF and DMDHF, the presence or absence of carboxylic acid groups is the critical determinant.

- Dihydroxyfumaric Acid (DHF) as a Nucleophile: The synthetic utility of DHF's nucleophilic character, contained within its ene-diol moiety, has been a subject of interest.[3] In the

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presence of a base, the dicarboxylate form of DHF (DHF^{2-}) becomes a potent nucleophile, capable of participating in reactions like aldol additions.[3] This reactivity is harnessed in base-controlled chemodivergent reactions with aldehydes.[3]

- **Dimethyl dihydroxyfumarate** (DMDHF) as an Electrophile: In stark contrast, the diester derivative, DMDHF, is almost exclusively used as an electrophile in organic synthesis.[3] The electron-withdrawing nature of the two methyl ester groups polarizes the carbon-carbon double bond, making it susceptible to attack by nucleophiles. This electrophilic character is exploited in various synthetic applications, including those involving β-sheet formation.[6]

III. Comparative Antioxidant Activity: Mechanism and Efficacy

A primary application for both DHF and its derivatives is as antioxidants.[2] They are effective radical scavengers, but their efficiency and the underlying mechanisms differ significantly, primarily due to the disparity in their acidity.

Mechanism of Action vs. DPPH Radical

Computational studies using Density Functional Theory (DFT) have elucidated the reaction mechanism of both compounds with the stable free radical 1,1-diphenyl-2-picrylhydrazyl (DPPH•). The proposed mechanism is ionic in nature and involves the formation of a charge-transfer complex as the key step.[10]

- Dissociation and Protonation: The reaction initiates with the electrolytic dissociation of the antioxidant in the solvent medium (e.g., methanol/water) to release a proton (H^+). DHF readily releases a proton from one of its highly acidic carboxyl groups. DMDHF, lacking these groups, relies on the much less favorable dissociation of a hydroxyl proton.[4] This free proton then protonates a DPPH• molecule.

- Charge-Transfer Complex (CTC) Formation: The antioxidant anion (DHF^- or $DMDHF^-$) interacts with the protonated DPPH radical to form a charge-transfer complex.[10]

- Radical Quenching and Regeneration: The complex subsequently decays, neutralizing the DPPH radical and generating a radical form of the antioxidant. For DHF, this process is highly efficient.

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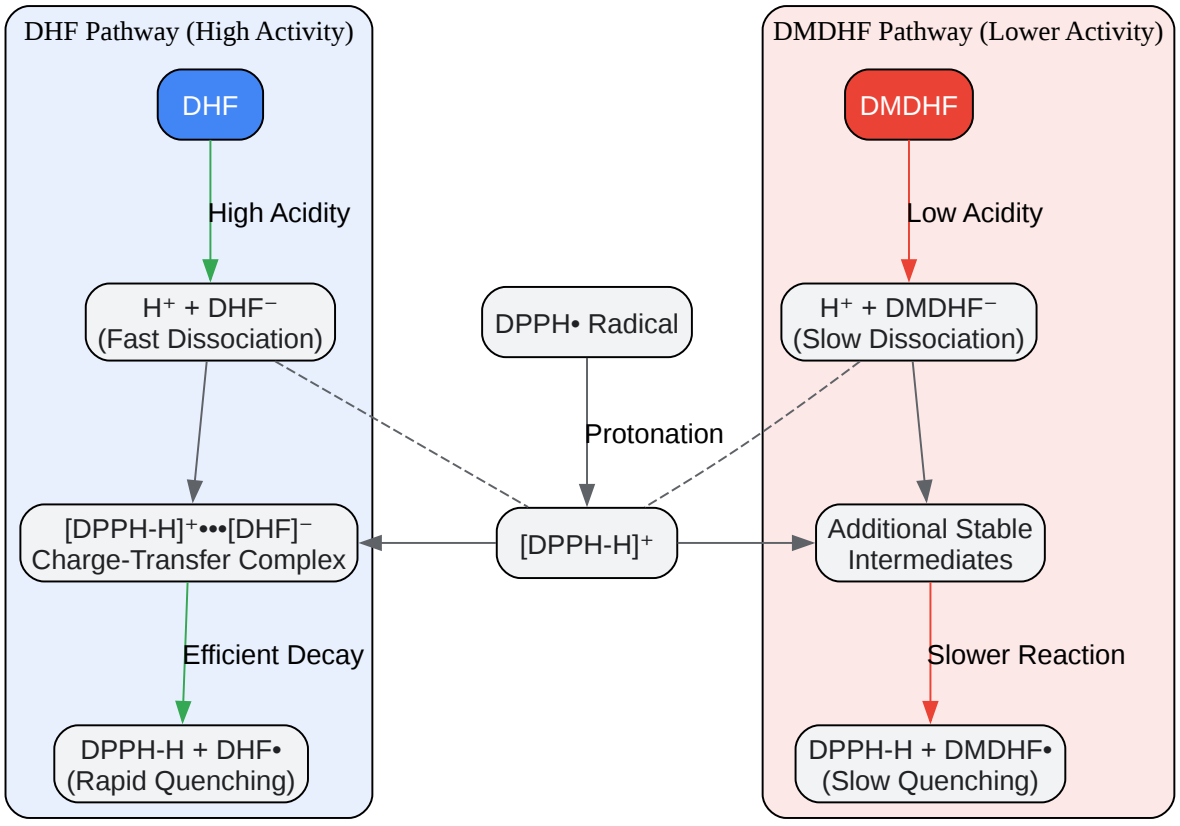
Why DHF is the Superior Antioxidant

DFT calculations and experimental data consistently show that DHF has significantly higher antioxidant activity than DMDHF.[4][10] The reasons are twofold:

- Higher Acidity: The antioxidant activity is directly correlated with the acidity of the compound.[4] DHF's carboxylic acid groups dissociate easily, providing the necessary protons to initiate the quenching cycle. DMDHF's lower acidity, due to its less acidic hydroxyl groups, makes the initial and rate-limiting step of proton donation far slower.[10]

- Intermediate Stability: The reaction of DMDHF with DPPH• involves the formation of additional, more stable intermediates compared to the DHF reaction.[10] This increased stability of intermediates slows down the overall reaction rate, reducing the compound's efficiency as a radical scavenger.[4]

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Caption: Comparative antioxidant mechanism of DHF and DMDHF against the DPPH radical.

IV. Experimental Protocols

To facilitate further research, this section provides detailed, self-validating methodologies for the synthesis of DMDHF from DHF and for the comparative assessment of antioxidant activity.

Protocol 1: Synthesis of **Dimethyl dihydroxyfumarate (DMDHF)**

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This protocol describes the Fischer esterification of Dihydroxyfumaric acid. The causality for this choice is its reliability and use of common laboratory reagents. An acid catalyst is required to protonate the carbonyl oxygen, increasing its electrophilicity for attack by methanol.

Materials:

- Dihydroxyfumaric acid (DHF)
- Anhydrous Methanol (MeOH)
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Round-bottom flask with reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a 250 mL round-bottom flask, suspend 10.0 g of Dihydroxyfumaric acid in 100 mL of anhydrous methanol.
- Catalysis: While stirring, slowly add 2 mL of concentrated sulfuric acid dropwise. The addition is exothermic; cooling in an ice bath is recommended.
- Reflux: Attach the reflux condenser and heat the mixture to reflux using a heating mantle. Maintain gentle reflux with continuous stirring for 4-6 hours. Monitor the reaction progress by TLC (Thin Layer Chromatography) if desired.
- Workup - Quenching: After cooling to room temperature, slowly pour the reaction mixture into 200 mL of ice-cold saturated sodium bicarbonate solution to neutralize the sulfuric acid

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catalyst. Caution: CO_2 evolution (effervescence) will occur.

- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous phase three times with 50 mL portions of ethyl acetate. Combine the organic layers.
- Drying: Dry the combined organic layers over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent from the filtrate using a rotary evaporator.
- Purification: The resulting crude product, **Dimethyl dihydroxyfumarate**, can be purified by recrystallization or column chromatography to yield the final product.

Protocol 2: Comparative Antioxidant Activity via DPPH Assay

This protocol provides a method to quantify and compare the radical scavenging activity of DHF and DMDHF. The choice of a spectrophotometric assay like DPPH is based on its simplicity, reliability, and the distinct color change that allows for easy quantification.

Materials:

- Dihydroxyfumaric acid (DHF)
- **Dimethyl dihydroxyfumarate** (DMDHF)
- DPPH (1,1-diphenyl-2-picrylhydrazyl)
- Methanol (spectroscopic grade)
- UV-Vis Spectrophotometer
- Volumetric flasks and micropipettes

Procedure:

- Reagent Preparation:

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- DPPH Stock Solution: Prepare a 0.1 mM solution of DPPH in methanol. Dissolve the required amount of DPPH in methanol in a volumetric flask, protecting it from light by wrapping the flask in aluminum foil. This solution should have a deep violet color.
- Sample Stock Solutions: Prepare 1 mg/mL (or 1 mM) stock solutions of both DHF and DMDHF in methanol.

- Assay Procedure:
  - Set the spectrophotometer to measure absorbance at the λ_max of DPPH (typically ~517 nm).
  - Prepare a series of dilutions for both DHF and DMDHF from their stock solutions to test a range of concentrations (e.g., 10, 25, 50, 100 µg/mL).
  - For each concentration, pipette 1.0 mL of the sample solution into a cuvette.
  - Add 2.0 mL of the 0.1 mM DPPH stock solution to the cuvette. Mix well.
  - Prepare a blank sample containing 1.0 mL of methanol and 2.0 mL of the sample solution.
  - Prepare a control sample containing 1.0 mL of methanol and 2.0 mL of the DPPH solution.
- Incubation and Measurement:
  - Incubate all samples in the dark at room temperature for 30 minutes. The violet color of the DPPH solution will fade in the presence of antioxidants.
  - After incubation, measure the absorbance of each solution at ~517 nm.
- Data Analysis:
  - Calculate the percentage of radical scavenging activity for each concentration using the following formula: % Scavenging = [(A_control - A_sample) / A_control] x 100 (where A_control is the absorbance of the control and A_sample is the absorbance of the test sample).
  - Plot the % Scavenging against the concentration for both DHF and DMDHF.

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- Determine the IC_{50} value (the concentration of the antioxidant required to scavenge 50% of the DPPH radicals) for each compound. A lower IC_{50} value indicates higher antioxidant activity. The results are expected to show a significantly lower IC_{50} for DHF compared to DMDHF.

V. Conclusion and Future Outlook

The comparison between dihydroxyfumaric acid and **dimethyl dihydroxyfumarate** serves as a compelling case study in structure-activity relationships. DHF stands out as a potent, naturally derived antioxidant, whose activity is intrinsically linked to the presence of its acidic carboxyl groups.[4][10] The esterification to DMDHF fundamentally alters its electronic properties, diminishing its antioxidant capacity while transforming it into a useful electrophilic building block for organic synthesis.[3]

For drug development professionals, this distinction is critical. While DHF and its salts may be pursued for applications requiring potent antioxidant or preservative effects, such as in the food and wine industries[1][2], DMDHF and similar derivatives offer a scaffold for different therapeutic strategies. The exploration of DHF derivatives that stabilize the core enediol structure while retaining or enhancing its antioxidant properties remains a promising avenue for creating novel therapeutic agents.[11][12] Understanding the causal links between structure, acidity, and reactivity is paramount to rationally designing the next generation of fumarate-based compounds for clinical and industrial use.

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